

Resencatinib foundational research

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Compound Focus: Resencatinib

CAS No.: 2546117-79-5

Cat. No.: S12880003

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What is Known About Resencatinib

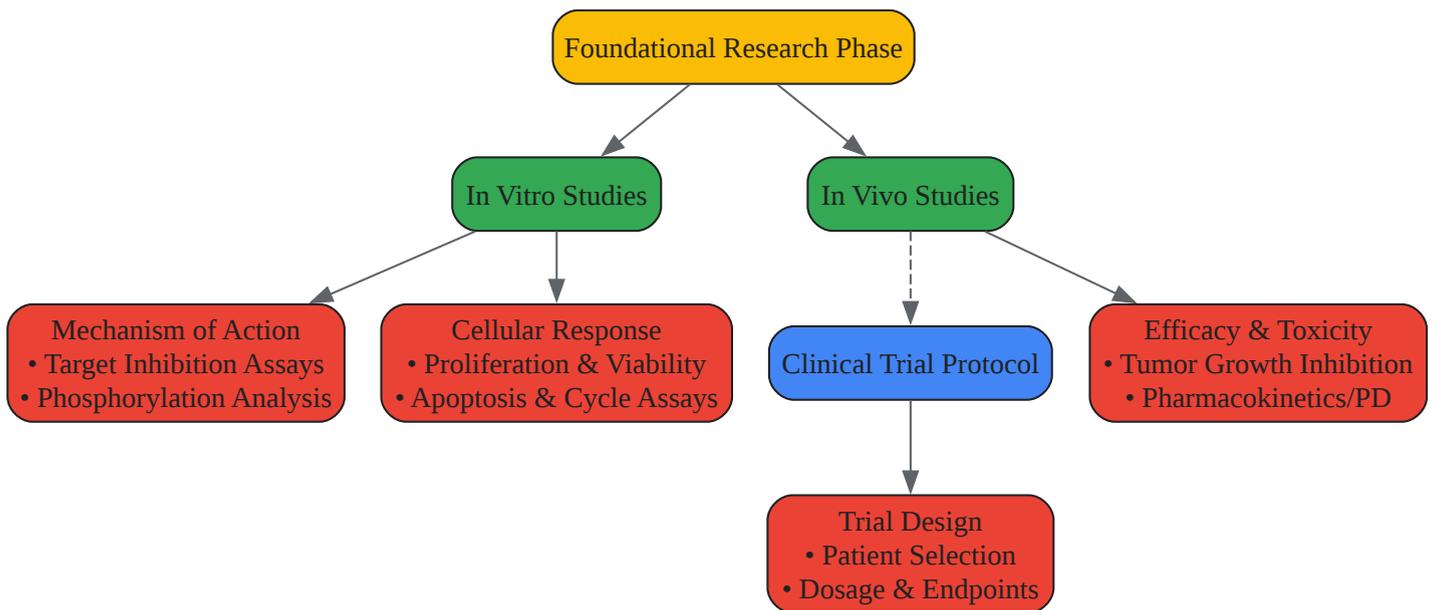
The table below summarizes the key information available from the search results.

Attribute	Description
Drug Status	Investigational [1] [2]
Molecular Type	Small molecule tyrosine kinase inhibitor; also a click chemistry reagent containing an Alkyne group [2]
Primary Targets	Epidermal Growth Factor Receptor (EGFR), HER2, RET [1]
Mechanism of Action	Inhibits target receptors to disrupt signaling pathways for cancer cell growth and proliferation [1]
Potential Spectrum	Non-small cell lung cancer with EGFR mutations, HER2-mutated solid tumors, cancers with RET alterations [1]

Research Considerations and Pathways

Since detailed protocols for **Resencatinib** are not available, the approach to its foundational research can be inferred from studies on similar targeted therapies. The diagram below outlines a generalized workflow for

investigating a kinase inhibitor like **Resencatinib**, from initial *in vitro* testing to clinical trial planning.



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For a drug like **Resencatinib**, foundational research would likely focus on:

- **Validating Target Inhibition:** Confirming the potency and specificity against its stated targets (EGFR, HER2, RET) through biochemical kinase assays [1].
- **Assessing Cellular Efficacy:** Evaluating its effects on cancer cell lines that harbor mutations in the target genes. Key experiments would measure cell proliferation, viability, and induction of apoptosis (programmed cell death) [1].
- **In Vivo Modeling:** Testing the drug's ability to inhibit tumor growth in animal models (e.g., xenografts) that reflect the relevant cancers. This phase also gathers preliminary data on pharmacokinetics (how the body processes the drug) and toxicity [3].
- **Clinical Trial Strategy:** Designing a phase II trial, similar to the **RESET trial for Lenvatinib**, which could investigate **Resencatinib**'s potential to re-sensitize tumors to other treatments or evaluate its efficacy as a monotherapy [3].

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References

1. resencatinib (investigational) [medtigo.com]
2. Resencatinib | MedChemExpress (MCE) Life Science ... [medchemexpress.com]
3. Study Protocol for a Single-Center, Open Label Phase II Trial [mdpi.com]

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